An In-depth Technical Guide to 2-Bromopent-1-ene

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Compound of Interest

Compound Name:	*2-Bromopent-1-ene*
CAS No.:	*31844-95-8*
Cat. No.:	*B3382229*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromopent-1-ene**, a versatile chemical intermediate with applications in organic synthesis and medicinal chemistry. This document details its chemical and physical properties, outlines a detailed synthesis protocol, and explores its potential role in the development of bioactive molecules.

Core Compound Information

IUPAC Name: **2-bromopent-1-ene**[1] CAS Number: 31844-95-8[1][2]

2-Bromopent-1-ene is a halogenated alkene with the molecular formula C_5H_9Br.[1][2][3] Its structure, featuring a vinyl bromide, makes it a valuable precursor for a variety of chemical transformations, particularly in the construction of complex molecular architectures.

Physicochemical and Spectroscopic Data

A summary of the key physical, chemical, and predicted spectroscopic properties of **2-Bromopent-1-ene** is presented below. This data is essential for its proper handling, storage,

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and characterization.

Property	Value	Reference / Note
Molecular Formula	C_5H_9Br	[1][2][3]
Molecular Weight	149.03 g/mol	[1][2]
Appearance	Colorless liquid	Assumed based on similar compounds
Boiling Point	114.3°C (estimate)	[2]
Density	1.2220 g/cm³ (estimate)	[2]
Refractive Index	1.4515 (estimate)	[2]
^{1}H NMR (Predicted)	See detailed breakdown below	Predicted based on standard chemical shifts
^{13}C NMR (Predicted)	See detailed breakdown below	Predicted based on standard chemical shifts
IR Spectroscopy (Predicted)	See detailed breakdown below	Predicted based on functional group frequencies
Mass Spectrometry (Predicted)	M+ peak at m/z 148, M+2 peak at m/z 150 (approx. 1:1 ratio)	Characteristic of a monobrominated compound

Predicted NMR Data:

- ^{1}H NMR ($CDCl_3$, 400 MHz): δ 5.5-5.7 (m, 2H, $=CH_2$), 2.3-2.5 (t, 2H, $-CH_2-C=$), 1.5-1.7 (m, 2H, $-CH_2-CH_3$), 0.9-1.1 (t, 3H, $-CH_3$) ppm.
- ^{13}C NMR ($CDCl_3$, 100 MHz): δ 135-140 (C-Br), 115-120 ($=CH_2$), 35-40 ($-CH_2-C=$), 20-25 ($-CH_2-CH_3$), 10-15 ($-CH_3$) ppm.

Predicted IR Data:

- IR (neat): ν 3080-3100 (vinyl C-H stretch), 2850-2960 (alkyl C-H stretch), 1620-1640 (C=C stretch), 890-910 (vinyl C-H bend) cm^{-1}.

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Synthesis of **2-Bromopent-1-ene**

2-Bromopent-1-ene can be synthesized via the hydrobromination of 1-pentyne, following Markovnikov's rule. The addition of hydrogen bromide across the triple bond places the bromine atom at the more substituted carbon, yielding the desired product. A reliable method for this transformation involves the reaction of 1-pentyne with a solution of hydrogen bromide.

Experimental Protocol: Synthesis from 1-Pentyne

This protocol describes a general procedure for the synthesis of **2-Bromopent-1-ene**.

Materials:

- 1-Pentyne
- Hydrogen bromide (HBr) solution (e.g., 33% in acetic acid or as a gas)
- Anhydrous diethyl ether or dichloromethane
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Gas inlet tube (if using HBr gas)
- Addition funnel (if using HBr solution)
- Ice bath
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

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Procedure:

- Reaction Setup: In a flame-dried round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve 1-pentyne in a suitable anhydrous solvent (e.g., diethyl ether or dichloromethane). Cool the solution to 0°C using an ice bath.
- Addition of HBr: Slowly add the hydrogen bromide solution to the stirred solution of 1-pentyne. If using HBr gas, bubble it through the solution at a controlled rate. Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Quenching: Once the reaction is complete, carefully quench the reaction mixture by slowly adding it to a saturated sodium bicarbonate solution to neutralize any excess acid.
- Workup: Transfer the mixture to a separatory funnel. Extract the aqueous layer with diethyl ether or dichloromethane. Combine the organic layers.
- Drying and Filtration: Wash the combined organic layers with brine, then dry over anhydrous magnesium sulfate or sodium sulfate. Filter to remove the drying agent.
- Purification: Remove the solvent using a rotary evaporator. Purify the crude product by fractional distillation under atmospheric or reduced pressure to obtain pure **2-Bromopent-1-ene**. A reported yield for a similar synthesis from 1-pentyne is 78%.[2]

Applications in Drug Development

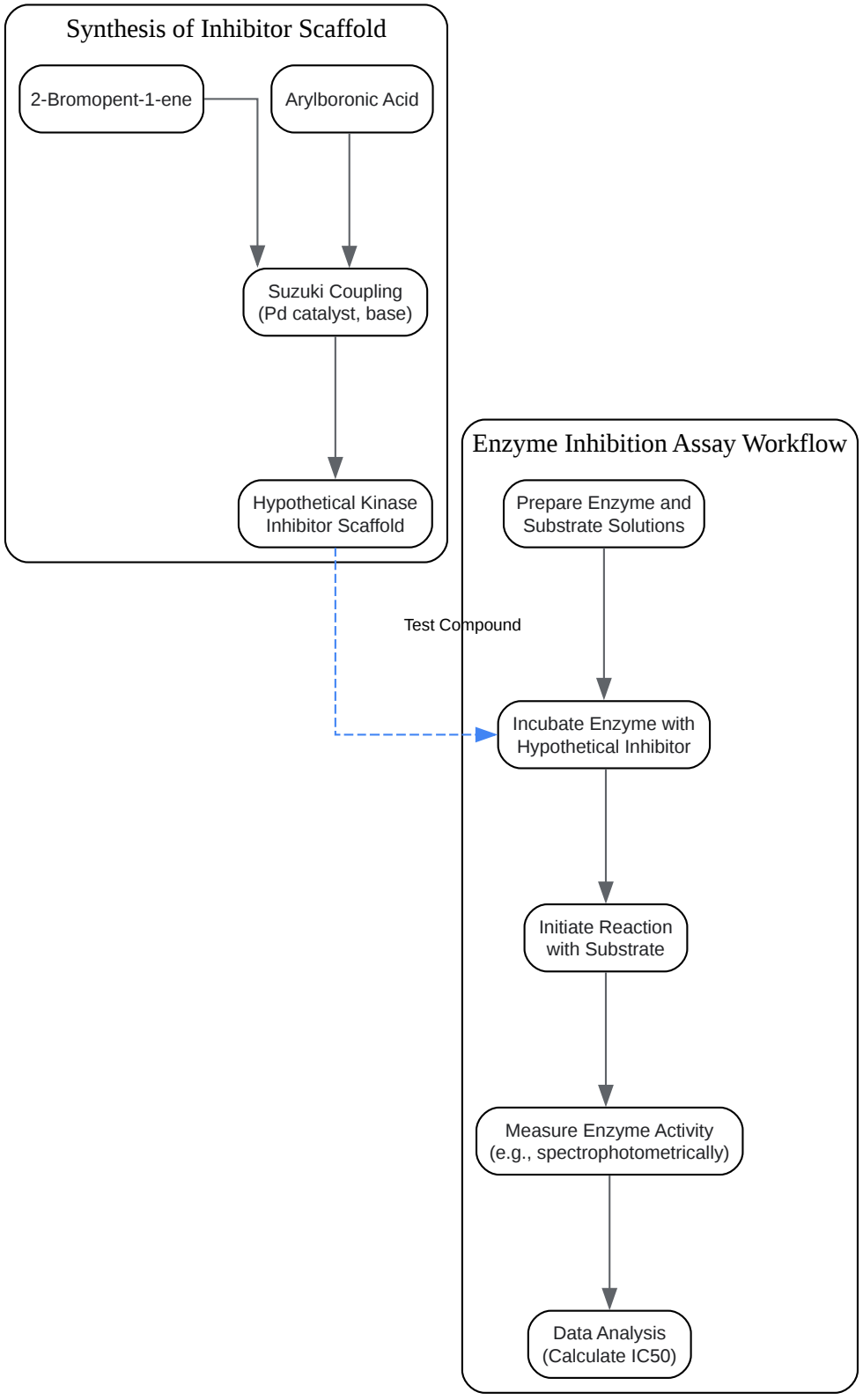
2-Bromopent-1-ene serves as a versatile building block in the synthesis of more complex molecules, including those with potential therapeutic applications.[3] Its vinyl bromide moiety is particularly useful for introducing a pentenyl group into a target molecule through cross-coupling reactions, such as the Suzuki-Miyaura coupling. This is a powerful method for forming carbon-carbon bonds.

Logical Workflow: Synthesis of a Hypothetical Kinase Inhibitor Scaffold

The following diagram illustrates a logical workflow for the synthesis of a hypothetical kinase inhibitor scaffold using **2-Bromopent-1-ene** in a key Suzuki coupling step, followed by a

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generic workflow for an enzyme inhibition assay. This represents a common strategy in early-stage drug discovery.



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Caption: Workflow for inhibitor synthesis and testing.

Experimental Protocol: Generic Enzyme Inhibition Assay

This protocol outlines the general steps for evaluating the inhibitory activity of a compound, such as the hypothetical kinase inhibitor scaffold synthesized from **2-Bromopent-1-ene**.

Materials:

- Purified target enzyme
- Enzyme-specific substrate
- Test compound (hypothetical inhibitor)
- Appropriate buffer solution
- Cofactors (if required by the enzyme)
- 96-well microplate
- Microplate reader

Procedure:

- Preparation of Reagents: Prepare stock solutions of the enzyme, substrate, and test compound in a suitable buffer.
- Serial Dilution of Inhibitor: Perform serial dilutions of the test compound in the assay buffer to obtain a range of concentrations.
- Enzyme-Inhibitor Incubation: Add a fixed amount of the enzyme to the wells of a 96-well plate. Add the different concentrations of the test compound to the respective wells. Include a control with no inhibitor. Allow the enzyme and inhibitor to incubate for a predetermined period at a specific temperature.

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- Initiation of Reaction: Initiate the enzymatic reaction by adding a fixed concentration of the substrate to all wells.
- Measurement of Activity: Monitor the progress of the reaction by measuring the change in absorbance or fluorescence over time using a microplate reader.
- Data Analysis: Determine the initial reaction rates for each inhibitor concentration. Plot the percentage of inhibition against the logarithm of the inhibitor concentration to determine the IC_{50} value (the concentration of inhibitor required to reduce enzyme activity by 50%).

Safety and Handling

2-Bromopent-1-ene is a flammable liquid and can cause skin, eye, and respiratory irritation. It should be handled in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. Keep away from heat, sparks, and open flames. Store in a cool, dry, and well-ventilated area in a tightly sealed container.

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